

Application of Pyridazinone Derivatives in Agricultural Research: A General Overview

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Compound of Interest

Compound Name: 3,6-Dimethylpyridazin-4-ol

Cat. No.: B15053019

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Disclaimer: Extensive literature searches did not yield specific agricultural research data for **3,6-Dimethylpyridazin-4-ol**. The following application notes and protocols are based on the broader class of pyridazinone derivatives, which are known to possess a wide range of biological activities relevant to agriculture.^{[1][2][3]}

Introduction to Pyridazinone Derivatives in Agriculture

Pyridazinone derivatives are a significant class of heterocyclic compounds that have garnered considerable interest in agricultural research due to their diverse biological activities.^{[1][2]} These compounds are utilized in the development of herbicides, fungicides, and insecticides.^{[1][3][4]} The versatility of the pyridazinone scaffold allows for chemical modifications that can modulate their biological spectrum and efficacy, making them a cornerstone in the discovery of new crop protection agents.^[5]

Application Notes

Herbicidal Activity

Pyridazinone derivatives have been extensively studied for their herbicidal properties.^{[6][7][8]} Many of these compounds act as potent inhibitors of various plant processes. A notable mechanism of action for some pyridazinone-based herbicides is the inhibition of the protoporphyrinogen oxidase (PPO) enzyme, which leads to the accumulation of protoporphyrin

IX, a photodynamic compound that causes rapid cell membrane damage and plant death upon exposure to light.[7]

Target Weeds:

- *Amaranthus retroflexus* (Redroot pigweed)[7]
- *Abutilon theophrasti* (Velvetleaf)[7]
- *Medicago sativa* (Alfalfa)[7]
- *Echinochloa crus-galli* (Barnyard grass)[6][7]
- *Digitaria sanguinalis* (Large crabgrass)[7]

Fungicidal Activity

Certain pyridazinone derivatives have demonstrated efficacy as fungicides, particularly against fungal pathogens that affect major crops.[9][10] These compounds can inhibit fungal growth and spore germination, thereby protecting plants from diseases. Research has focused on their activity against pathogens like wheat leaf rust (*Puccinia recondita*).[9][10] The development of quantitative structure-activity relationships (QSAR) has been a valuable tool in optimizing the fungicidal potency of these derivatives.[9][10]

Target Pathogens:

- *Puccinia recondita* (Wheat leaf rust)[9][10]

Insecticidal Activity

The pyridazinone structure is also a key component in the development of insecticides.[4] By modifying the substituents on the pyridazinone ring, chemists can design molecules that target specific insect pests. These compounds can act on the nervous system or other vital physiological processes of insects.

Target Pests:

- *Myzus persicae* (Green peach aphid)[4]

- Aphis gossypii (Cotton aphid)[4]
- Culex pipiens L. (Common house mosquito) larvae[4]

Quantitative Data Summary

Compound Class	Activity	Target Organism	Efficacy/Dosage	Reference
Biaryl-pyridazinone/pht halimide derivatives	Herbicide (PPO inhibitor)	Amaranthus retroflexus, Abutilon theophrasti, Medicago sativa, Echinochloa crus-galli, Digitaria sanguinalis	90-100% inhibition at 37.5 g ai/ha	[7]
α,α,α -trifluoro-m-tolyl pyridazinone derivatives	Herbicide	Barnyard grass, Rape	Active at 300 g ha ⁻¹	[6]
Pyridazinonethia diazoles	Fungicide	Puccinia recondita (Wheat leaf rust)	Exhibited in vivo fungicidal activity	[9]
Pyridazinone-substituted 1,3,4-oxadiazoles	Fungicide	Puccinia recondita (Wheat leaf rust)	Showed in vivo fungicidal activity	[10]

Experimental Protocols

Protocol 1: Greenhouse Assay for Herbicidal Activity

This protocol is a generalized procedure based on the evaluation of biaryl-pyridazinone derivatives.[7]

Objective: To evaluate the pre-emergence or post-emergence herbicidal activity of pyridazinone derivatives against various weed species.

Materials:

- Seeds of target weed species (e.g., *Amaranthus retroflexus*, *Echinochloa crus-galli*)
- Potting soil
- Pots or trays
- Test pyridazinone compounds
- Commercial standard herbicide (e.g., Saflufenacil) as a positive control^[7]
- Solvent for dissolving compounds (e.g., N,N-dimethylformamide, DMF)
- Surfactant (e.g., Tween-80)
- Greenhouse with controlled temperature and light conditions
- Spray equipment

Procedure:

- **Planting:** Fill pots with soil and sow seeds of the target weed species at an appropriate depth.
- **Pre-emergence Application (Optional):** For pre-emergence testing, apply the test solution to the soil surface immediately after sowing.
- **Cultivation:** Grow the plants in the greenhouse until they reach a uniform growth stage (e.g., 2-3 leaf stage for post-emergence).
- **Preparation of Test Solutions:** Dissolve the pyridazinone derivatives in a suitable solvent (e.g., DMF) and prepare a series of concentrations. Add a surfactant to the solutions to ensure proper adhesion to the leaves. A solvent-only solution with surfactant should be used as a negative control.
- **Post-emergence Application:** Uniformly spray the test solutions onto the foliage of the weed seedlings.

- Incubation: Return the treated plants to the greenhouse and maintain them under controlled conditions for a period of 14 days.[\[7\]](#)
- Assessment: Visually assess the herbicidal activity by recording the percentage of plant injury or growth inhibition compared to the negative control. Symptoms to note include chlorosis, necrosis, and growth stunting.[\[7\]](#)

Protocol 2: In Vivo Assay for Fungicidal Activity

This protocol is a generalized method based on the evaluation of pyridazinone derivatives against wheat leaf rust.[\[9\]](#)[\[10\]](#)

Objective: To assess the in vivo fungicidal activity of pyridazinone derivatives against a plant pathogen.

Materials:

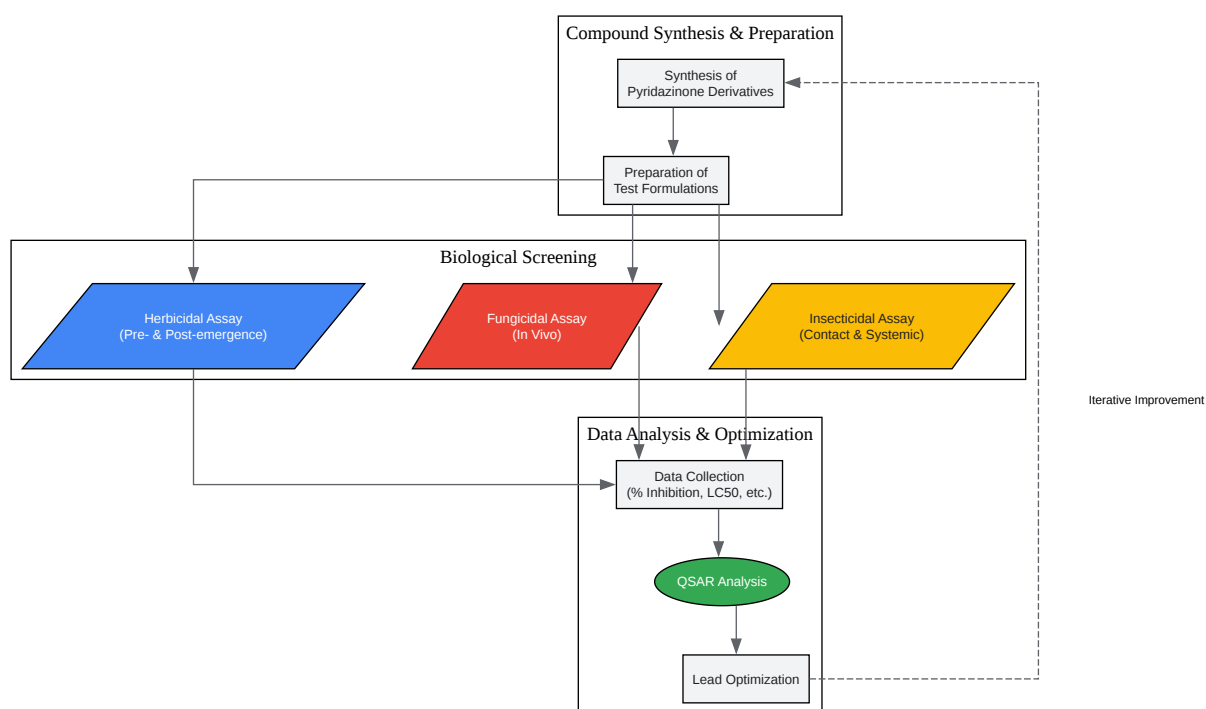
- Susceptible host plant seedlings (e.g., Ming-Xian 169 wheat)[\[9\]](#)
- Pure culture of the target fungal pathogen (e.g., *Puccinia recondita*)
- Test pyridazinone compounds
- Solvent for dissolving compounds (e.g., DMF)
- Surfactant
- Growth chamber or greenhouse with controlled environmental conditions
- Hand-held sprayer

Procedure:

- Plant Cultivation: Grow wheat seedlings under greenhouse conditions (e.g., 15-20 °C) until they are at a suitable stage for inoculation (e.g., one-leaf stage).[\[9\]](#)
- Preparation of Test Solutions: Prepare solutions of the test compounds at a desired concentration (e.g., 0.001 M) in a water/DMF mixture containing a surfactant.[\[9\]](#)

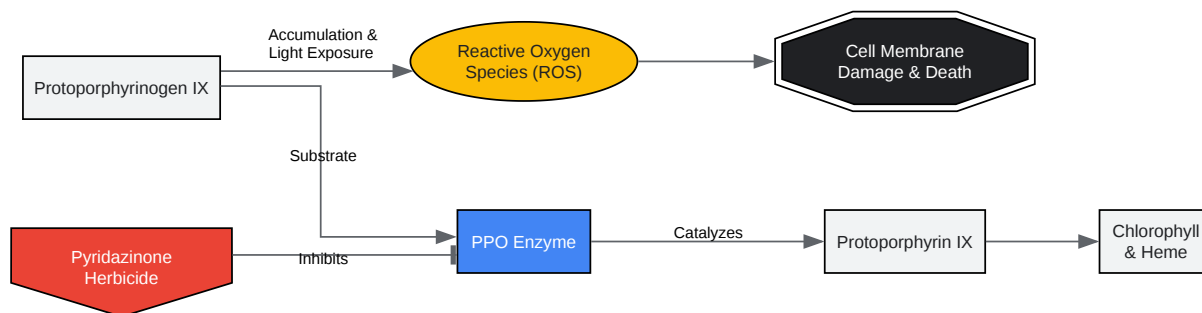
- **Compound Application:** Apply the test solutions to the wheat leaves as a foliar spray using a hand-held spray gun until runoff.[9]
- **Inoculation:** After the sprayed leaves have dried, inoculate them with a suspension of fungal spores (e.g., uredospores of *Puccinia recondita*).
- **Incubation:** Place the inoculated plants in a humid environment to facilitate infection, and then transfer them to a growth chamber with appropriate light and temperature conditions for disease development.
- **Disease Assessment:** After a set incubation period (e.g., 7-10 days), assess the fungicidal activity by counting the number of pustules or measuring the diseased leaf area on the treated plants compared to the untreated, inoculated control plants.

Visualizations



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Caption: Generalized workflow for the discovery and optimization of pyridazinone-based agrochemicals.



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Caption: Simplified signaling pathway for the mode of action of PPO-inhibiting pyridazinone herbicides.

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